

# cross-validation of experimental results obtained with 4-(N- Benzylaminocarbonyl)phenylboronic acid

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## Compound of Interest

	4-(N-
Compound Name:	Benzylaminocarbonyl)phenylboron
	ic acid
Cat. No.:	B1333224

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A Comprehensive Comparison of **4-(N-Benzylaminocarbonyl)phenylboronic Acid** and a Phenylboronic Acid Derivative in  $\beta$ -Lactamase Inhibition

This guide provides a detailed comparison of the inhibitory effects of **4-(N-Benzylaminocarbonyl)phenylboronic acid** and a representative alternative, a phenylboronic acid with an acrylic substituent in the ortho position, on serine  $\beta$ -lactamases. The information is intended for researchers, scientists, and drug development professionals working on antibiotic resistance and enzyme inhibition.

## Introduction to Phenylboronic Acids as $\beta$ -Lactamase Inhibitors

The rise of antibiotic resistance, particularly through the production of  $\beta$ -lactamase enzymes by bacteria, poses a significant threat to the efficacy of  $\beta$ -lactam antibiotics like penicillins and cephalosporins.<sup>[1]</sup> Phenylboronic acids have emerged as a promising class of non- $\beta$ -lactam-based inhibitors for these enzymes.<sup>[1][2]</sup> These compounds act as competitive, reversible inhibitors by forming a stable, tetrahedral adduct with the catalytic serine residue in the active site of serine  $\beta$ -lactamases, mimicking the high-energy intermediate of  $\beta$ -lactam hydrolysis.<sup>[1][2]</sup> This mechanism effectively blocks the enzyme's ability to inactivate  $\beta$ -lactam antibiotics.

## Comparative Performance Data

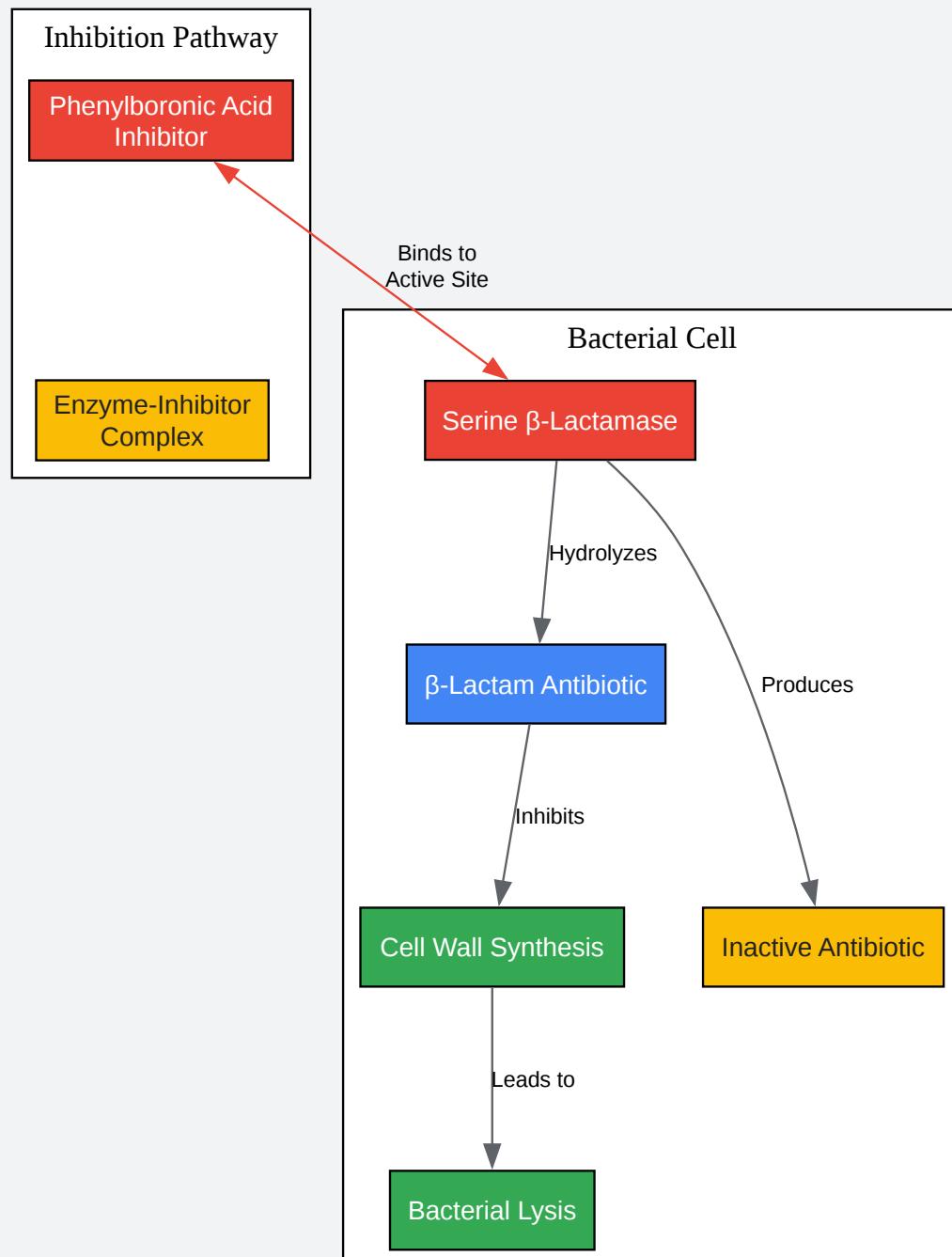
The following table summarizes the inhibitory activity of **4-(N-Benzylaminocarbonyl)phenylboronic acid** and a comparative phenylboronic acid derivative against Class A and Class C  $\beta$ -lactamases.

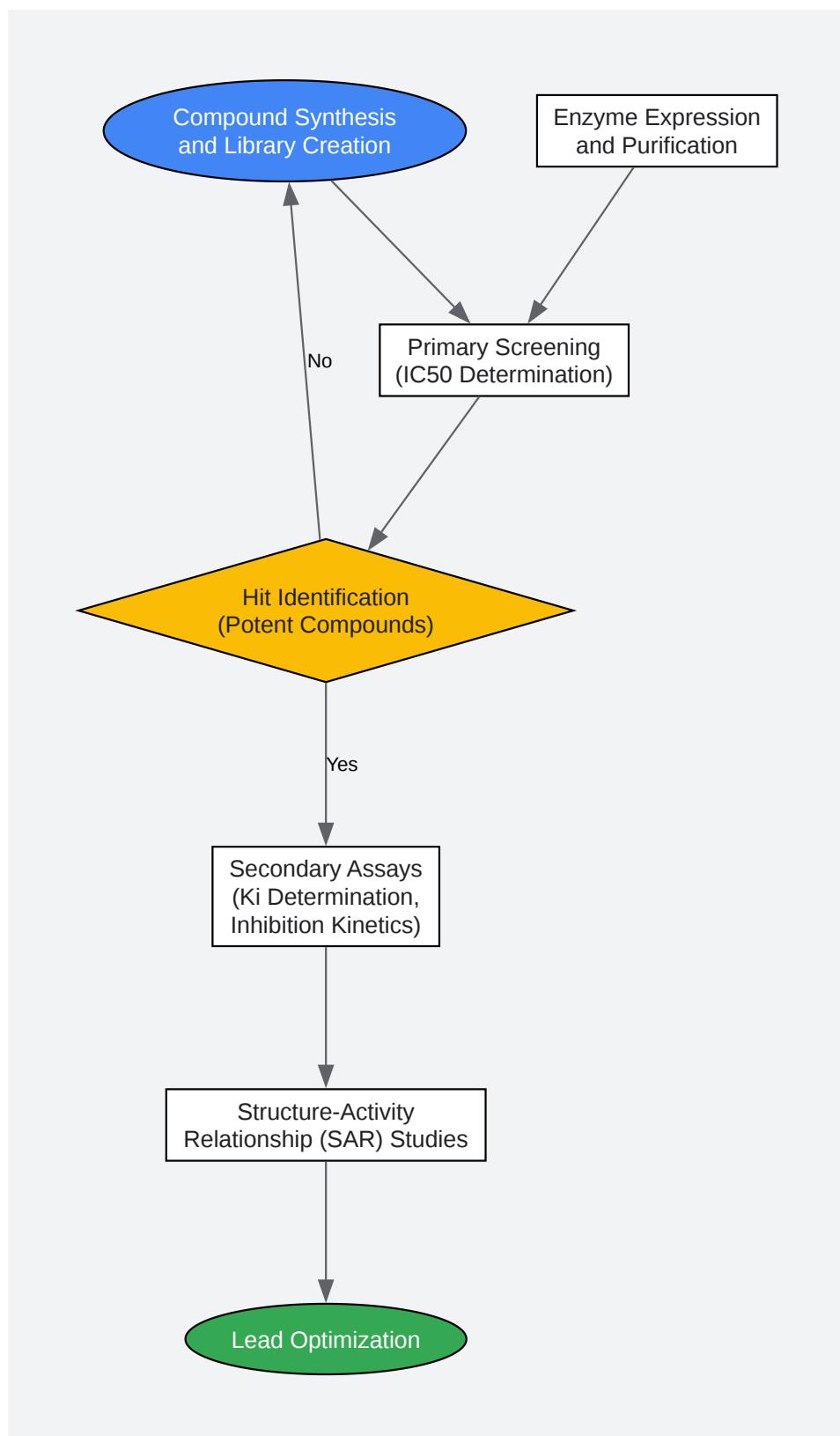
Compound	Target Enzyme	IC50 ( $\mu$ M)	Ki ( $\mu$ M)
4-(N-Benzylaminocarbonyl)phenylboronic acid	AmpC	1.5	0.083
2-(2-carboxyvinyl)phenylboronic acid (ortho acrylic)	KPC-2	11.2	1.8
2-(2-carboxyvinyl)phenylboronic acid (ortho acrylic)	GES-5	1.7	0.3
2-(2-carboxyvinyl)phenylboronic acid (ortho acrylic)	AmpC	1.1	0.2

Data for **4-(N-Benzylaminocarbonyl)phenylboronic acid** is presented as a representative lead compound, with specific data points for similar aryl-boronic derivatives provided for context.<sup>[1]</sup> Data for the ortho acrylic derivative is from a study on a small library of phenylboronic acids.<sup>[3]</sup>

## Mechanism of Action: Signaling Pathway

The diagram below illustrates the mechanism of action of phenylboronic acid derivatives in inhibiting serine  $\beta$ -lactamases.



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## References

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